

stability of ST1936 oxalate in DMSO at room temperature

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Compound of Interest

Compound Name: ST1936 oxalate

Cat. No.: B2481433

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Technical Support Center: ST1936 Oxalate in DMSO

This technical support center provides guidance on the stability and handling of **ST1936 oxalate** dissolved in DMSO at room temperature. The information is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for **ST1936 oxalate** solid?

A1: The recommended storage temperature for solid **ST1936 oxalate** is +4°C.

Q2: What is the solubility of **ST1936 oxalate** in DMSO?

A2: **ST1936 oxalate** is soluble in DMSO up to 100 mM.

Q3: How stable is **ST1936 oxalate** in DMSO at room temperature?

A3: Specific stability data for **ST1936 oxalate** in DMSO at room temperature is not readily available. One supplier advises against long-term storage of the solution and recommends using it shortly after preparation.^[1] General studies on the stability of various compounds in DMSO at room temperature show that degradation can occur over time. One study found that

the probability of observing a compound was 92% after 3 months, 83% after 6 months, and 52% after 1 year.[2]

Q4: What factors can affect the stability of **ST1936 oxalate** in DMSO?

A4: Several factors can influence the stability of compounds dissolved in DMSO, including:

- **Water Content:** DMSO is hygroscopic, meaning it readily absorbs moisture from the air.[3] The presence of water can be a more significant factor in compound degradation than oxygen.[4]
- **Light Exposure:** DMSO is known to be light-sensitive, which can contribute to the degradation of dissolved compounds.[5]
- **Temperature:** While this guide focuses on room temperature, it is important to note that higher temperatures can accelerate degradation.
- **pH:** The stability of DMSO itself is optimal under neutral or alkaline conditions, especially at elevated temperatures.[3]

Q5: How should I prepare and store **ST1936 oxalate** solutions in DMSO?

A5: For optimal stability, it is recommended to:

- Use anhydrous DMSO to minimize water content.
- Prepare fresh solutions for each experiment whenever possible.
- If short-term storage is necessary, aliquot the solution into small, tightly sealed vials to minimize exposure to air and moisture.
- Store solutions protected from light.
- For longer-term storage, consider storing aliquots at -20°C or -80°C, though it is important to be aware that some compounds can degrade under freeze-thaw cycles. A study on a diverse set of compounds showed no significant loss after 11 freeze-thaw cycles.[4]

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Inconsistent experimental results with the same stock solution.	Degradation of ST1936 oxalate in DMSO at room temperature.	Prepare a fresh stock solution of ST1936 oxalate in anhydrous DMSO. If using a previously prepared stock, perform a quality control check (e.g., HPLC-MS) to assess its integrity.
Precipitate forms in the DMSO stock solution.	The concentration of ST1936 oxalate exceeds its solubility limit at a given temperature.	Gently warm the solution and vortex to redissolve the precipitate. If the precipitate persists, it may be a sign of degradation, and a fresh solution should be prepared.
Loss of compound activity over time.	Chemical degradation of ST1936 oxalate.	Refer to the stability data, if available. In its absence, it is best practice to use freshly prepared solutions. For critical experiments, re-qualify the concentration and purity of the stock solution.

Experimental Protocols

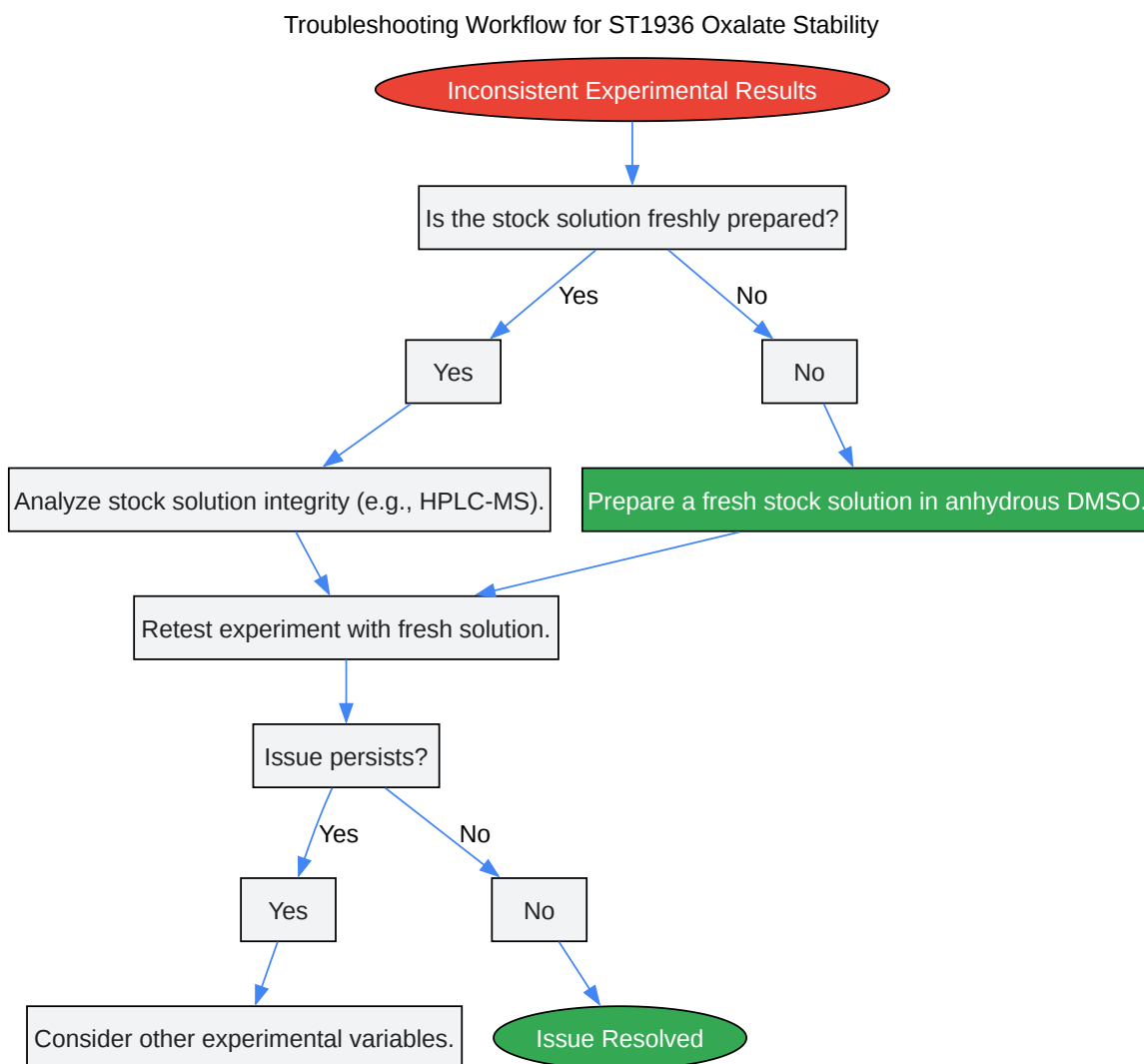
Protocol for Assessing the Stability of **ST1936 Oxalate** in DMSO

This protocol outlines a general method for determining the stability of **ST1936 oxalate** in DMSO at room temperature.

- Preparation of Stock Solution:
 - Dissolve **ST1936 oxalate** in anhydrous DMSO to a known concentration (e.g., 10 mM).
 - Ensure the compound is fully dissolved.

- Time-Point Sampling:
 - Aliquot the stock solution into multiple vials for each time point to be tested (e.g., 0, 24, 48, 72 hours, 1 week, 1 month).
 - Store the vials at room temperature, protected from light.
- Sample Analysis:
 - At each time point, analyze the respective aliquot using a suitable analytical method such as High-Performance Liquid Chromatography with Mass Spectrometry (HPLC-MS).
 - The HPLC-UV chromatogram can be used to quantify the amount of **ST1936 oxalate** remaining, while the mass spectrometer can help identify potential degradation products.
- Data Analysis:
 - Compare the peak area of **ST1936 oxalate** at each time point to the initial time point (T=0).
 - Calculate the percentage of the compound remaining at each time point.
 - A decrease in the peak area of **ST1936 oxalate** and the appearance of new peaks would indicate degradation.

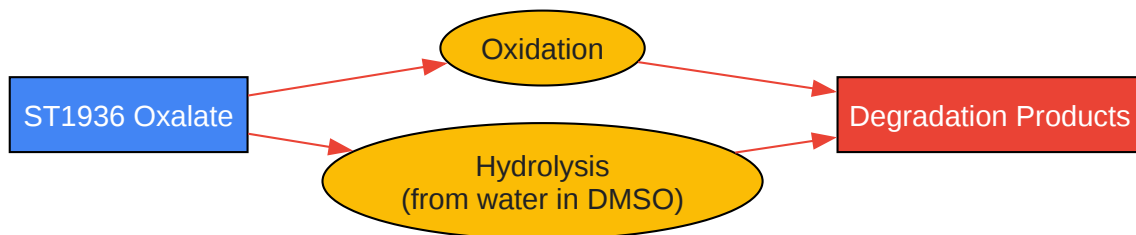
Visualizations



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Caption: Troubleshooting workflow for inconsistent results.

Hypothetical Degradation Pathway of ST1936 Oxalate



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Caption: Potential degradation pathways for **ST1936 Oxalate** in DMSO.

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